

Z-Tyr(tbu)-ome safety and handling precautions

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Compound of Interest

Compound Name: Z-Tyr(tbu)-ome

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An In-Depth Technical Guide to the Safety and Handling of Z-Tyr(tbu)-ome

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is fundamental to ensuring a safe laboratory environment and the integrity of experimental outcomes. This guide provides detailed technical information, safety protocols, and handling procedures for **Z-Tyr(tbu)-ome** (CAS No: 5068-29-1), a derivative of the amino acid tyrosine commonly utilized in peptide synthesis.

Chemical Identification and Properties

Z-Tyr(tbu)-ome, with the full chemical name (S)-Methyl 2-(((benzyloxy)carbonyl)amino)-3-(4-(tert-butoxy)phenyl)propanoate, is a white to off-white solid.^[1] It is essential to be familiar with its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **Z-Tyr(tbu)-ome**

Property	Value	Source
CAS Number	5068-29-1	[1][2][3]
Molecular Formula	C22H27NO5	[1][3]
Molecular Weight	385.45 g/mol	[1][3]
Appearance	White to off-white solid/powder	[1]
Melting Point	51-55°C	[4]
Boiling Point	529.8 ± 50.0 °C (Predicted)	[1]
Density	1.138 ± 0.06 g/cm3 (Predicted)	[1]
Storage Temperature	Sealed in dry, Room Temperature or -20 ± 5 °C for long-term storage	[1][4]
pKa	10.81 ± 0.46 (Predicted)	[1]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **Z-Tyr(tbu)-ome** is classified with specific hazard statements. It is crucial to understand these hazards to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **Z-Tyr(tbu)-ome**

Hazard Class	GHS Hazard Statement (H-Code)	Description
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[1]

The signal word associated with these hazards is "Warning".^[1]

Safe Handling and Storage

Proper handling and storage are critical to minimize risk and maintain the chemical's stability.

Handling

- Ventilation: Always handle **Z-Tyr(tbu)-ome** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.^{[2][5]}
- Avoidance of Dust Formation: Take measures to prevent the formation of dust and aerosols during handling.^[2]
- Personal Contact: Avoid contact with skin and eyes.^[2] Do not breathe dust, fume, gas, mist, vapors, or spray.^[1]
- Hygiene: Wash hands and skin thoroughly after handling.^[1] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.^[1]

Storage

- Container: Keep the container tightly closed.^{[1][6]}
- Conditions: Store in a dry, cool, and well-ventilated place.^[2] The recommended long-term storage temperature can vary, with some sources recommending room temperature while others suggest 2-8°C or -20°C.^{[1][4]} Always consult the supplier-specific recommendations.
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.^[7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Table 3: Recommended Personal Protective Equipment for Handling **Z-Tyr(tbu)-ome**

Protection Type	Recommended Equipment
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH approved standards.[1][8]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use in accordance with good laboratory practices.[1][6][8]
Skin and Body Protection	A laboratory coat is required. For larger spills or significant handling, a full suit may be necessary.[6][8]
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used.[6][8] In case of insufficient ventilation or longer exposure, a self-contained breathing apparatus (SCBA) should be used.[7]

First Aid and Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures for **Z-Tyr(tbu)-ome** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Avoid dust formation and inhalation.[2] Ensure adequate ventilation and wear appropriate PPE.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleanup: For small spills, use appropriate tools to collect the material and place it in a suitable, closed container for disposal.[6] For large spills, use a shovel to transfer the material to a convenient waste disposal container.[6]

Disposal Considerations

All waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.[7][9] Treat unused **Z-Tyr(tbu)-ome** and contaminated

materials as chemical waste.[10][11] Place in a designated, labeled, and sealed container for collection by an approved hazardous waste disposal service.[10]

Experimental Protocols

While specific toxicological studies for **Z-Tyr(tbu)-ome** are not readily available in the public domain, its GHS classification for skin and eye irritation (H315, H319) suggests that standard irritation assays are relevant. Below is a representative methodology for an in vitro skin irritation test, based on OECD Test Guideline 439 (Reconstructed Human Epidermis Test Method).

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Model

Objective: To assess the skin irritation potential of **Z-Tyr(tbu)-ome** by measuring its cytotoxic effect on a reconstructed human epidermis model.

Methodology:

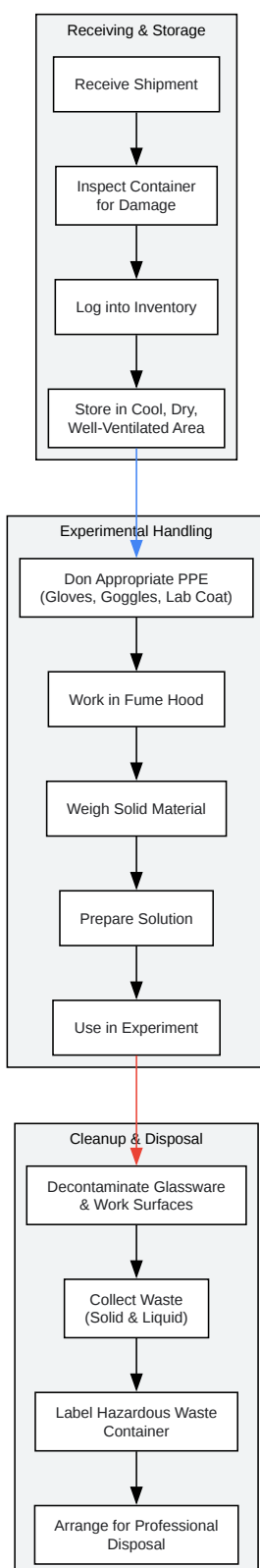
- Preparation of Test Chemical: **Z-Tyr(tbu)-ome** is weighed as a solid. If it is not soluble in water or saline, a suitable solvent must be chosen that does not affect the viability of the tissue model. The solid chemical is applied directly to the tissue surface.
- Tissue Culture: Commercially available RhE tissue models (e.g., EpiDerm™, EpiSkin™) are cultured to the appropriate stage according to the manufacturer's instructions.
- Application of Test Chemical:
 - A defined amount of **Z-Tyr(tbu)-ome** (e.g., 25 mg or 25 µL) is applied topically to the surface of the RhE tissue.
 - Negative (e.g., Phosphate Buffered Saline) and positive (e.g., 5% Sodium Dodecyl Sulfate) controls are run in parallel.
- Exposure and Incubation: The tissues are exposed to the test chemical for a specified period (e.g., 60 minutes) at 37°C, 5% CO₂.

- Rinsing: After exposure, the test chemical is carefully removed by rinsing the tissue surface with a buffered saline solution.
- Post-Incubation: Tissues are transferred to fresh culture medium and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment (MTT Assay):
 - Tissues are incubated with MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) for approximately 3 hours.
 - Viable cells reduce the yellow MTT to a blue formazan salt.
 - The formazan is extracted from the tissues using an appropriate solvent (e.g., isopropanol).
 - The optical density of the extracted formazan is measured using a spectrophotometer (e.g., at 570 nm).
- Data Analysis:
 - The viability of each tissue is expressed as a percentage of the negative control tissue viability.
 - A substance is classified as an irritant (Category 2) if the mean tissue viability is less than or equal to 50%.

Visualized Workflows and Relationships

Safety and Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Z-Tyr(tbu)-ome** from receipt to use in an experimental setting.

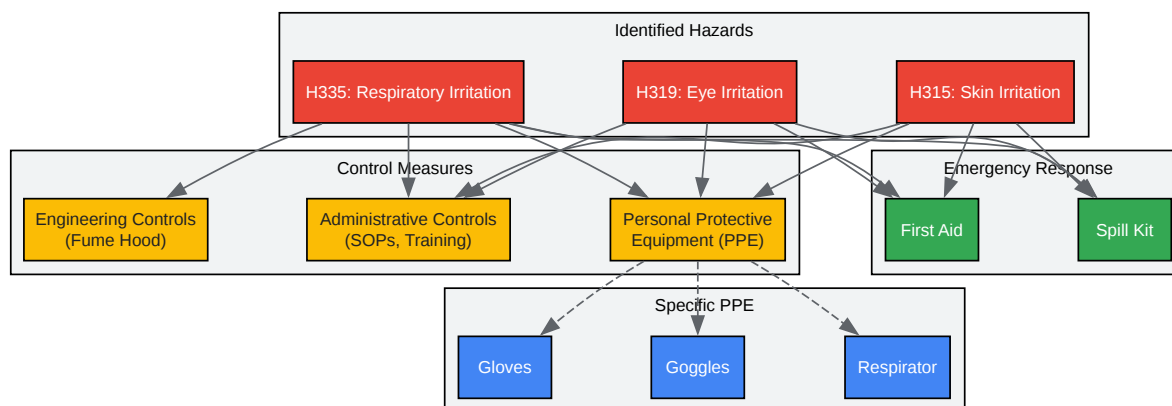


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Caption: Standard laboratory workflow for handling **Z-Tyr(tbu)-ome**.

Hazard Mitigation Logic

This diagram shows the logical relationships between the identified hazards of **Z-Tyr(tbu)-ome** and the corresponding mitigation strategies.



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Caption: Relationship between hazards and control measures for **Z-Tyr(tbu)-ome**.

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